

Technical Support Center: Optimizing Wash Fastness for Disperse Orange 118

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Compound of Interest

Compound Name: Disperse orange 118

CAS No.: 158571-45-0

Cat. No.: B1176455

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Technical Profile: Disperse Orange 118

Disperse Orange 118 is a high-energy azo-based disperse dye primarily used for dyeing polyester (PET) and its blends.[1][2] Unlike low-energy dyes, it requires higher temperatures for diffusion but offers superior sublimation fastness.[2] However, like many azo-disperse dyes, it is susceptible to thermal migration, a phenomenon where dye molecules migrate from the fiber interior to the surface during post-dyeing heat treatments, leading to catastrophic wash fastness failures.[3][4]

- Chemical Class: Azo Disperse Dye[5][6]
- CAS Number: 158571-45-0 (Distinct from Direct Orange 118/CAS 28706-33-4)[1][2]
- Primary Substrate: Polyester (PET), Acetate, and PET/Spandex blends.
- Critical Challenge: Surface deposition post-heat setting (Thermal Migration).

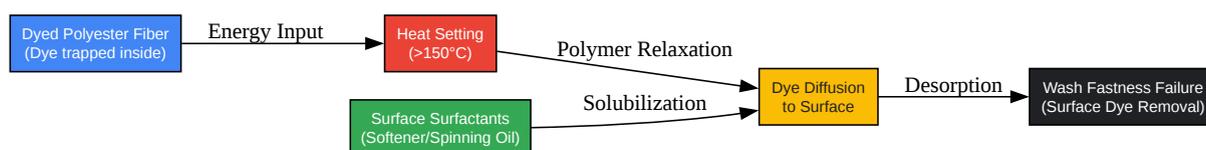
Mechanism of Failure: Why Wash Fastness Drops

To solve wash fastness issues, one must understand the failure mechanism. The primary culprit for **Disperse Orange 118** is not the dyeing process itself, but the post-dyeing thermal history.

The Thermal Migration Phenomenon

During heat setting (stentering) at temperatures $>150^{\circ}\text{C}$, the amorphous regions of the polyester fiber relax. Disperse dye molecules, which are soluble in the fiber, can migrate to the surface.[3][4] If surface-active agents (surfactants, spinning oils, softeners) are present, they act as a solvent, "pulling" the dye out of the fiber.[3] This surface dye is easily removed during subsequent home laundering, resulting in poor fastness ratings (ISO 105-C06).[2]

Visualizing the Mechanism



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Figure 1: The mechanism of Thermal Migration leading to wash fastness failure in **Disperse Orange 118**.^{[1][2]}

Troubleshooting Guide (Q&A)

Q1: I performed a standard Reduction Clear (RC), but my wash fastness is still only 3-4. Why?

A: The issue is likely Thermal Migration after your reduction clear. If you heat-set or finish the fabric after the dyeing and RC process, the dye migrates back to the surface.

- Solution: Perform a "light" reduction clear or a soapy wash after heat setting if possible.^[2] Alternatively, use high-fastness softeners that do not solubilize the dye.^[2]

Q2: My PET/Spandex blend shows severe staining on the Spandex portion.

A: **Disperse Orange 118** stains Spandex (Elastane) heavily.^[2] Standard alkaline reduction clearing (Hydro/Caustic) damages Spandex.^[2]

- Solution: Switch to an Acidic Reduction Clearing protocol using Thiourea Dioxide or specialized sulphinic acid derivatives.[2] This effectively clears the Spandex without degrading its elasticity.

Q3: What is the optimal pH for dyeing to ensure maximum fixation?

A: **Disperse Orange 118** is sensitive to hydrolysis.

- Target pH: 4.5 – 5.5.
- Buffer: Use a Sodium Acetate/Acetic Acid buffer system.[2] Avoid pH > 6.0, as the azo bond can destabilize, shifting the shade and reducing uptake, leaving more unfixed dye in the bath.

Experimental Protocols

Protocol A: Standard Alkaline Reduction Clearing (For 100% Polyester)

Purpose: To chemically destroy surface azo dye molecules into colorless amino fragments.[2]

Step	Parameter	Value	Notes
1	Temperature	70°C - 80°C	Do not exceed 80°C to avoid opening the fiber structure.[1][2]
2	Reagent 1	Sodium Hydrosulfite (Hydro)	2.0 - 4.0 g/L (Depending on depth of shade)
3	Reagent 2	Sodium Hydroxide (38°Bé)	2.0 - 4.0 g/L (Maintains pH > 10 for Hydro stability)
4	Surfactant	Non-ionic Dispersing Agent	1.0 g/L (Keeps cleaved dye fragments suspended)
5	Time	20 Minutes	Critical for complete reaction.[1][2]
6	Rinse	Warm (50°C) -> Cold	Neutralize with Acetic Acid (0.5 g/L) in final rinse.

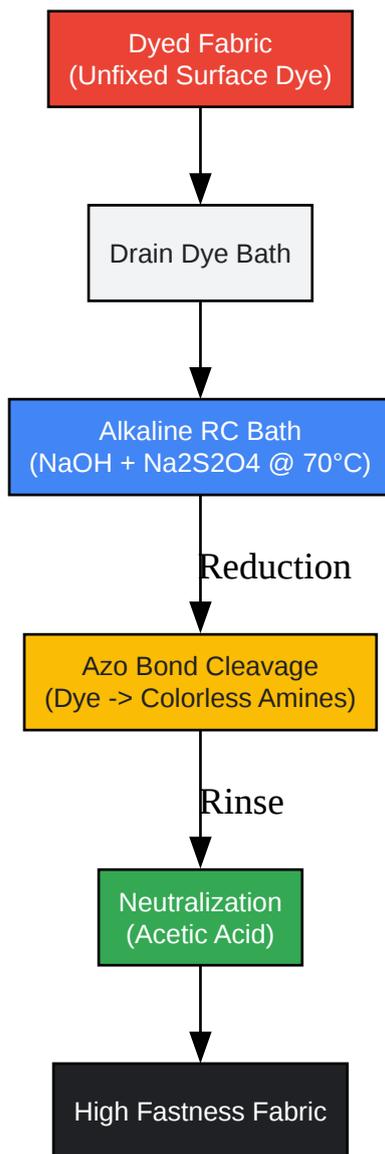
Protocol B: Acidic Reduction Clearing (For PET/Spandex Blends)

Purpose: Clearing without damaging elastomeric fibers.[2]

- Bath Setup: Set bath temperature to 75°C.
- Add Chemicals:
 - Thiourea Dioxide (or commercial Acid RC agent): 2.0 g/L[2]
 - pH Buffer (to maintain pH 4.5-5.0): 1.0 g/L[1][2]
- Process: Run for 20 minutes.

- Rinse: Hot wash (70°C) followed by cold rinse.[2]

Workflow Visualization: The Clearing Process



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Figure 2: Step-by-step Reduction Clearing workflow for **Disperse Orange 118**.

Data & Performance Benchmarks

The following table illustrates the impact of proper Reduction Clearing (RC) and Heat Setting (HS) control on ISO 105-C06 (C2S) wash fastness ratings (Scale 1-5).

Condition	Staining (Nylon)	Staining (Acetate)	Shade Change
No Reduction Clear	2	2-3	4
Standard RC (Hydro/Caustic)	4-5	4-5	5
RC + Heat Set (180°C/30s)	3	3-4	4-5
RC + Heat Set + Soaping	4	4-5	5

Note: The drop in rating from "Standard RC" to "RC + Heat Set" confirms thermal migration. A final soaping step restores fastness.[1]

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